

Chemical Composition and Basic Properties

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Compound Focus: Indium dichloride

CAS No.: 13465-11-7

Cat. No.: S1510343

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Table 1: Fundamental Properties of Indium(III) Chloride [1]

| Property | Description |
|---------------------|----------------------------------------|
| Chemical Formula | InCl_3 |
| Molar Mass | 221.17 g·mol ⁻¹ (anhydrous) |
| Appearance | White, flaky solid |
| Density | 3.46 g·cm ⁻³ |
| Melting Point | 586 °C |
| Boiling Point | 800 °C |
| Solubility in Water | 195 g/100 mL (exothermic) |
| Hazards | Corrosive |

The tetrahydrate form ($\text{InCl}_3 \cdot 4\text{H}_2\text{O}$, CAS 22519-64-8) has a molecular weight of 293.24 g·mol⁻¹ and is also classified as a dangerous good [2].

Solid-State and Molecular Structure

The structure of InCl_3 is highly dependent on its physical state—whether it's an anhydrous solid, in a solution, or bonded to other ligands.

- **Anhydrous Solid Structure:** In its solid state, anhydrous InCl_3 crystallizes in a **layered structure** akin to YCl_3 [1]. Within this arrangement, each indium (In^{3+}) ion is surrounded by six chloride ions, forming an **octahedral coordination geometry** [1]. This is different from gallium trichloride (GaCl_3), which forms dimers (Ga_2Cl_6) [1].
- **Tetrahydrate Structure:** The tetrahydrate form ($\text{InCl}_3 \cdot 4\text{H}_2\text{O}$) crystallizes in an orthorhombic crystal system. Its unit consists of **$[\text{InCl}_3(\text{H}_2\text{O})_2]$** molecules, which are interconnected by the two additional water molecules of crystallization [1].

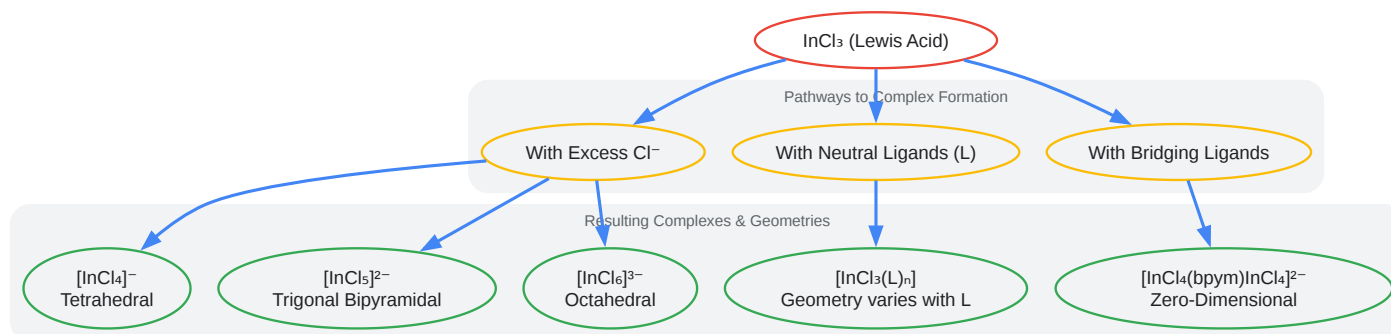
Bonding and Coordination Chemistry

InCl_3 is a strong **Lewis acid** and readily forms complexes with various donor ligands (designated as 'L') [1]. Its coordination chemistry is versatile, leading to complexes with different geometries.

Table 2: Common Anionic and Neutral Complexes of InCl_3 [1] [3]

| Complex Type | Formula / Example | Geometry | Notes |
|--------------------------|--------------------------------------------------|----------------------|------------------------------------------------------|
| Anionic Chloro Complexes | $[\text{InCl}_4]^-$ | Tetrahedral | Formed with excess chloride ions [1] |
| | $[\text{InCl}_5]^{2-}$ | Trigonal Bipyramidal | Formed with excess chloride ions [1] |
| | $[\text{InCl}_6]^{3-}$ | Octahedral | Formed with excess chloride ions [1] |
| Neutral Adducts | $[\text{InCl}_3(\text{L})_n]$ | Varies | 'L' is a neutral donor ligand; n=1.5, 2, 3, or 4 [4] |
| Ligand-Bridged Anion | $[\text{InCl}_4(\text{bpym})\text{InCl}_4]^{2-}$ | Zero-dimensional | bpym = 2,2'-bipyrimidine [3] |

The diagram below illustrates the coordination behavior of InCl_3 , leading to various complex geometries.



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Visualization of InCl₃ coordination pathways leading to diverse molecular geometries.

Synthesis and Key Experimental Protocols

1. Synthesis of Anhydrous Indium(III) Chloride Anhydrous InCl₃ can be synthesized by the direct reaction of indium metal with chlorine gas [1]. An alternative electrochemical synthesis has been reported using an electrochemical cell in a mixed methanol-benzene solution [1].

2. Synthesis of Adducts for Thermochemical Studies Adducts of InCl₃ with neutral donors (L) like 2,2'-bipyridine (bipy), urea (u), thiourea (tu), and others follow this general protocol [4]:

- **Procedure:** The adducts are synthesized and characterized by melting points, elemental analysis, thermal analysis (e.g., TGA), and IR spectroscopy.
- **Thermochemical Measurement:** The enthalpies of dissolution of the adducts, pure InCl₃, and ligands are measured in 1.2 M aqueous HCl. Using thermochemical cycles, key parameters are determined, including the standard enthalpies of the Lewis acid/base reactions (Δ_rH^θ) and the standard enthalpies of formation (Δ_fH^θ) of the adducts.

3. Catalytic Application in Organic Synthesis InCl₃ is an efficient catalyst for multicomponent reactions, such as the one-pot synthesis of 2,3-dihydroquinazolin-4(1H)-ones [5].

- **Typical Procedure:** A mixture of isatoic anhydride, an ammonium salt (e.g., NH_4Cl), and an aromatic aldehyde is combined in ethanol. Indium(III) chloride is added as a catalyst (e.g., 1 mol%), and the reaction is heated under reflux for about 1.5 hours [5].
- **Work-up:** The reaction typically features an uncomplicated work-up protocol. The product can often be isolated by simple filtration or concentration, yielding between 84-95% [5].
- **Key Advantage:** This method uses ethanol as a green solvent and benefits from the high catalytic activity of InCl_3 , which provides excellent yields with short reaction times [5].

Functional Applications

The structure and bonding of InCl_3 directly enable its functionality:

- **Lewis Acid Catalysis:** Its electron-deficient nature makes it an excellent catalyst in Friedel-Crafts acylations and Diels-Alder reactions, where it can activate carbonyl groups and dienophiles [1].
- **Precursor to Other Compounds:** InCl_3 serves as a starting material for synthesizing other indium compounds. For example, it reacts with Grignard reagents (e.g., MeMgI) or organolithium reagents (e.g., LiCH_3) to produce organoindium compounds like trimethylindium (InMe_3) [1]. It can also be reduced to form lower-valent indium chlorides (e.g., InCl) [1].
- **Materials and Photoluminescence:** Ionic indium(III) chloride hybrids incorporating organic ligands, such as 2,2'-bipyrimidine, have been synthesized. These zero-dimensional structures exhibit photoluminescence, with emissions that can be tuned by changing the counter-cation or by removing solvent molecules, inducing structural transformation [3].

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